

Operational Guide: Safe Disposal of Quinoline-7,8-diol Hydrochloride

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Compound of Interest

Compound Name: Quinoline-7,8-diol hydrochloride

CAS No.: 671780-00-0

Cat. No.: B3356540

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Executive Summary

Quinoline-7,8-diol hydrochloride is a specialized research chemical possessing dual hazard characteristics: cytotoxicity (typical of quinoline scaffolds) and acidity (due to the hydrochloride salt form). Furthermore, the 7,8-dihydroxy motif acts as a catechol mimic, making it highly susceptible to oxidation and metal chelation.

Immediate Action Required:

- DO NOT mix with oxidizing agents (bleach, peroxides) or strong bases.
- DO NOT dispose of via sanitary sewer (sink), regardless of pH neutralization.[1]
- DO segregate as "Hazardous Waste - Toxic/Corrosive Organic."

Part 1: Chemical Profile & Hazard Identification

To manage waste effectively, you must understand the "Why" behind the protocols. This compound is not just "organic waste"; it is a reactive salt.

Property	Specification	Operational Implication
Chemical Structure	Quinoline ring with -OH at 7,8 positions; HCl salt.[2]	Catechol-like behavior: Prone to rapid oxidation in air/alkaline pH, forming insoluble black tars (quinones).
Acidity	Hydrolyzes in water to release H ⁺ and Cl ⁻ .	Solutions will be acidic (pH < 4). Corrosive to metal containers. Use Glass or HDPE.
Chelation	Binds divalent metals (Cu ²⁺ , Fe ²⁺ , Zn ²⁺).	If used in metallo-assays, waste must be treated as Mixed Waste (Organic + Heavy Metal).
Aquatic Toxicity	High (Predicted based on Quinoline parent).	Zero-discharge policy. Must not enter water tables.

Key Hazard Classifications (GHS):

- H301/H311: Toxic if swallowed or in contact with skin.[3][4]
- H314/H318: Causes severe skin burns and eye damage (due to acidity).
- H411: Toxic to aquatic life with long-lasting effects.[3][4][5][6][7]

Part 2: Pre-Disposal Stabilization & Segregation

The most common accident involving quinoline salts is incompatible mixing. The 7,8-diol moiety is electron-rich and reacts violently with oxidizers.

1. Solid Waste (Pure Substance)

- Container: Amber glass vial (preferred) or High-Density Polyethylene (HDPE).
- Stabilization: Keep tightly sealed.[4][7] Hygroscopic nature of HCl salts means they absorb moisture and degrade, potentially releasing HCl gas.

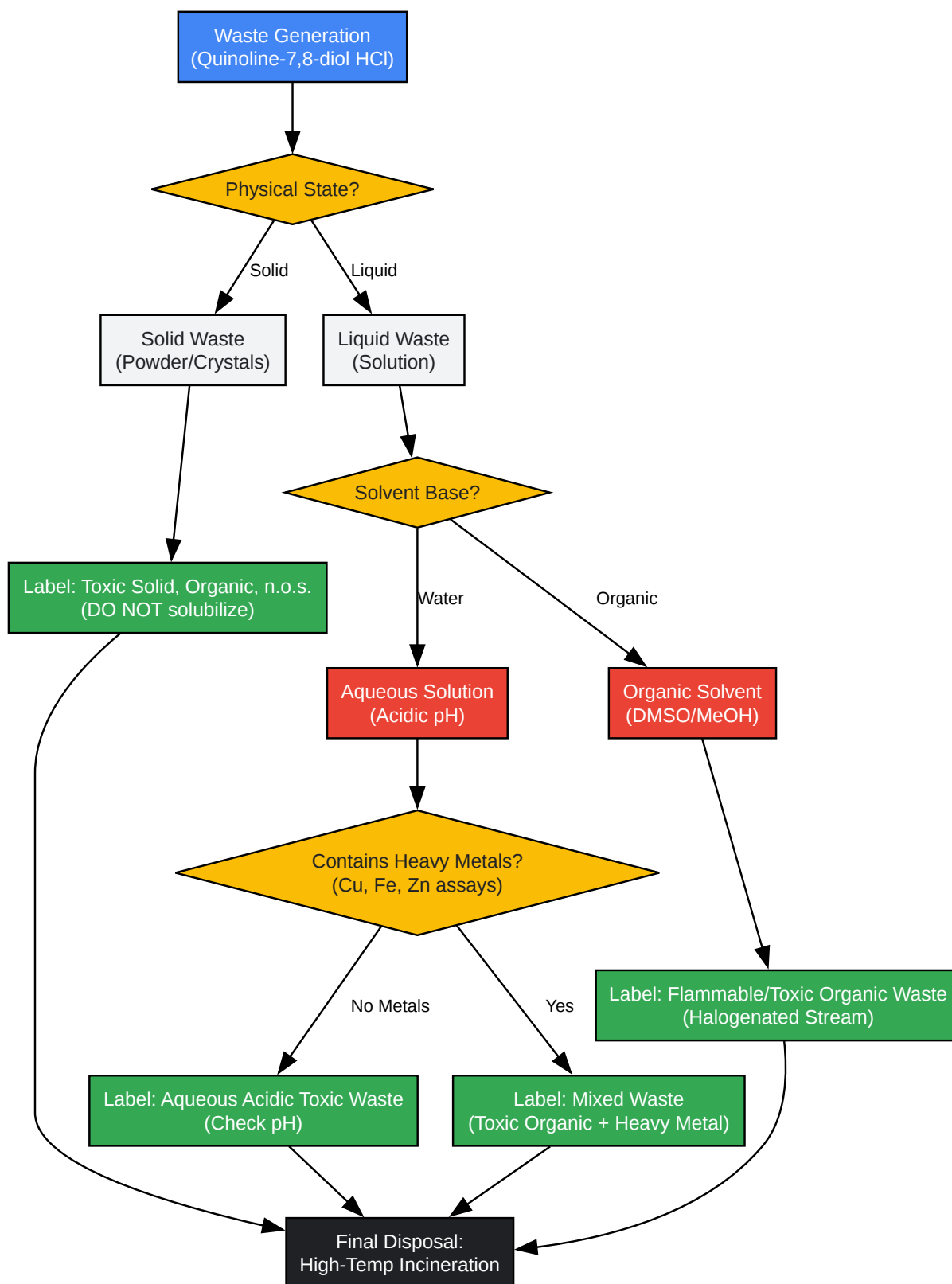
- Labeling: "Toxic Solid, Organic, n.o.s. (Quinoline-7,8-diol HCl)."

2. Liquid Waste (Stock Solutions/Mother Liquor)

- Solvent Segregation:
 - Aqueous Solutions: Adjust pH to neutral (pH 6-8) ONLY if required by local EHS for storage. Warning: Neutralization promotes oxidation (darkening). It is often safer to keep it acidic and label as "Acidic Organic Waste."
 - Organic Solvents (DMSO/Methanol): Segregate into "Halogenated Organic Solvents" carboy (due to the Chloride ion and Nitrogen heterocycle).
- Incompatibility Alert: Never add this waste to a carboy containing Nitric Acid or Peroxides. The catechol ring will oxidize exothermically.

Part 3: The Disposal Workflow

This self-validating workflow ensures compliance with RCRA guidelines (40 CFR 261) and prevents cross-contamination.



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Caption: Decision matrix for segregating Quinoline-7,8-diol HCl waste streams based on physical state and co-contaminants.

Part 4: Detailed Protocol Steps

Step 1: Personal Protective Equipment (PPE)

- Gloves: Nitrile (0.11mm minimum). If handling concentrated stock (>100mM), use double-gloving or Silver Shield® laminates to prevent organic salt permeation.
- Respiratory: If handling solid powder outside a fume hood, a P95 particulate respirator is mandatory.
- Eyes: Chemical splash goggles (ANSI Z87.1).

Step 2: Spill Management (Immediate Response)

If the solid powder is spilled:

- Isolate: Evacuate the immediate area (3-meter radius).
- Neutralize: Do not use water initially (spreads the contamination). Cover with a dry absorbent (Vermiculite or Sand).
- Clean: Scoop into a dedicated waste jar. Wipe the surface with a 10% Sodium Carbonate solution to neutralize the acidity and solubilize the residue, followed by a water rinse. Collect all wipes as hazardous solid waste.

Step 3: Final Packaging for EHS Pick-up

- Labeling: Since "Quinoline-7,8-diol HCl" is not explicitly P-listed or U-listed by name in 40 CFR 261.33, it defaults to the characteristic hazardous waste.
 - Proper Shipping Name: Toxic solids, organic, n.o.s. (**Quinoline-7,8-diol hydrochloride**)
 - UN Number: UN 2811 (Likely assignment for toxic organic solids).
 - Waste Codes (US): D002 (Corrosive, if liquid pH < 2), Toxic (Non-RCRA regulated unless TCLP tested, but treat as Hazardous).

References

- PubChem.Compound Summary: 7,8-Dihydroxyquinoline. National Library of Medicine. Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Available at: [\[Link\]](#)
- European Chemicals Agency (ECHA).Substance Information: Quinoline and its derivatives (General Hazard Profiles). Available at: [\[Link\]](#)

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